

# A Comprehensive Technical Guide to the Safe Handling of Piperonyl Chloride

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety data and handling precautions for **piperonyl chloride** (CAS No. 20850-43-5). The information is compiled to ensure safe laboratory practices and to mitigate risks associated with the handling, storage, and disposal of this compound.

Disclaimer: This document is intended as a guide and should not replace a thorough review of the official Safety Data Sheet (SDS) provided by the supplier and adherence to all institutional and regulatory safety protocols.

### **Chemical Identification and Properties**

**Piperonyl chloride**, also known as 5-(chloromethyl)-1,3-benzodioxole, is a chemical intermediate used in the synthesis of various compounds. It is crucial to distinguish it from piperonyloyl chloride (CAS No. 25054-53-9), a different compound with distinct properties and hazards.

Table 1: Physical and Chemical Properties of Piperonyl Chloride



| Property          | Value  | Source |
|-------------------|--|--------|
| CAS Number        | 20850-43-5                                     | [1][2] |
| Molecular Formula | C <sub>8</sub> H <sub>7</sub> ClO <sub>2</sub> | [1][2] |
| Molar Mass        | 170.59 g/mol                                   | [1][2] |
| Appearance        | Off-white powder                               | [3]    |
| Melting Point     | 20.5°C   | [1][2] |
| Boiling Point     | 97-100°C @ 1mm Hg                              | [1][2] |
| Density           | 1.32 g/cm <sup>3</sup>                         | [1][2] |
| Flash Point       | 93.9°C   | [1]    |
| Vapor Pressure    | 0.931 mmHg @ 25°C                              | [1]    |
| Refractive Index  | 1.5660 (estimate)                              | [1]    |

### **Hazard Identification and Classification**

**Piperonyl chloride** is classified as a hazardous substance. The following table summarizes its GHS hazard statements.

Table 2: GHS Hazard Statements for Piperonyl Chloride



| Code       | Statement                        |
|------------|----------------------------------|
| H301       | Toxic if swallowed               |
| H311       | Toxic in contact with skin       |
| H315       | Causes skin irritation           |
| H319       | Causes serious eye irritation    |
| H330       | Fatal if inhaled                 |
| H335       | May cause respiratory irritation |
| H351       | Suspected of causing cancer      |
| Source:[4] |                                  |

Emergency Overview: This substance is an off-white powder that is moisture-sensitive.[3] It is dangerous, causing burns to the eyes, skin, digestive tract, and respiratory tract.[3] Target organs include the respiratory system, eyes, skin, and mucous membranes.[3]

## Safe Handling and Storage

Adherence to strict handling and storage protocols is essential to minimize exposure and ensure a safe working environment.

### Handling

- Work in a well-ventilated area, preferably within a chemical fume hood.[4][5]
- Avoid the formation of dust and aerosols.[4]
- Do not breathe dust, vapor, mist, or gas.[3][4]
- Avoid contact with skin, eyes, and clothing.[3][4]
- Use non-sparking tools and take measures to prevent electrostatic discharge.[4]
- Do not eat, drink, or smoke in areas where the chemical is handled. [4][6]



- Wash hands and face thoroughly after handling.[4][6]
- Keep the container tightly closed when not in use.[3]
- Ground and bond containers when transferring material.[7]

### **Storage**

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4]
- Store locked up.[4]
- Store in a designated corrosives area, protected from moisture.[3]
- Keep away from incompatible materials such as strong oxidizing agents, bases, alcohols, and amines.[8][9]
- Ensure that eyewash stations and safety showers are located close to the workstation.[3][9]

## **Personal Protective Equipment (PPE)**

Appropriate PPE must be worn at all times when handling **piperonyl chloride** to prevent exposure.

Table 3: Recommended Personal Protective Equipment (PPE)

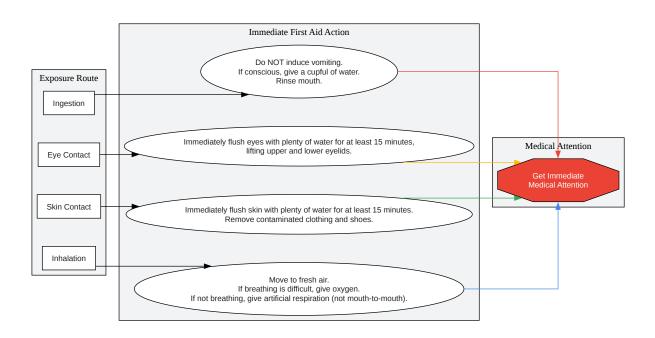


| Protection  | Specification   | Source    |
|-------------|---|-----------|
| Eye/Face    | Wear tightly fitting safety goggles or chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards. A face shield may be required in situations with a higher risk of splashing. | [3][4]    |
| Skin        | Wear chemical-impermeable and flame-resistant protective clothing. A lab coat is mandatory.   | [3][4]    |
| Hands       | Handle with chemical-resistant gloves (e.g., neoprene or butyl rubber). Gloves must be inspected before use and replaced if damaged. Wash and dry hands after use.                            | [3][4][5] |
| Respiratory | If exposure limits are exceeded or irritation is experienced, use a full-face respirator with appropriate cartridges (e.g., type P3) approved under NIOSH/MSHA or European Standard EN 149.   | [3][4]    |

### **First Aid Measures**

Immediate and appropriate first aid is critical in the event of exposure. Seek medical attention immediately in all cases of exposure.[3]





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Caption: First aid procedures for piperonyl chloride exposure.

• Inhalation: Remove the victim to fresh air immediately.[3] If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration using a suitable mechanical device (e.g., bag and mask).[3] Do not use mouth-to-mouth resuscitation.[3][4] Get medical aid immediately.[3]



- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes.[3] Get medical aid immediately.[3]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3] Do not allow the victim to rub or close their eyes.[3] Get medical aid immediately.[3]
- Ingestion: Do NOT induce vomiting.[3][4] If the victim is conscious and alert, give a cupful of water and rinse their mouth.[3][4] Never give anything by mouth to an unconscious person.
   [3][4] Get medical aid immediately.[3]

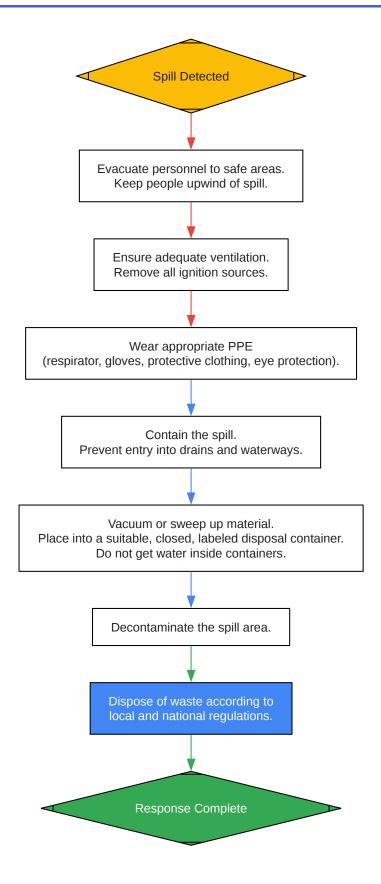
# Fire Fighting and Accidental Release Measures Fire Fighting

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[4]
- Unsuitable Extinguishing Media:DO NOT USE WATER, as the substance may react with it.
   [3][10]
- Specific Hazards: During a fire, irritating and highly toxic gases (such as hydrogen chloride and phosgene) may be generated through thermal decomposition or combustion.[3][10]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) in pressure-demand mode (MSHA/NIOSH approved or equivalent) and full protective gear.
   [3][4]

### **Accidental Release Measures**

In case of a spill, follow a structured emergency procedure to contain and clean the area safely.





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Caption: Workflow for responding to an accidental spill of piperonyl chloride.



- Personal Precautions: Avoid dust formation and contact with the substance.[4] Use the personal protective equipment outlined in Section 4.[3][4]
- Environmental Precautions: Prevent further leakage or spillage if it is safe to do so. Do not allow the chemical to enter drains, as it may be toxic to aquatic life.[4][11]
- Containment and Cleanup: Carefully vacuum or sweep up the spilled material and place it
  into a suitable, closed, and labeled container for disposal.[3] Avoid generating dusty
  conditions.[3] Do not allow water to come into contact with the spilled material or enter the
  container.[3]

## **Toxicity and Ecological Information**

- Toxicity Data: Specific LD50 and LC50 data for **piperonyl chloride** are not readily available in the provided search results.[3] However, it is classified as toxic if swallowed or in contact with skin, and fatal if inhaled.[4]
- Carcinogenicity: It is suspected of causing cancer.[4] It is not listed as a carcinogen by ACGIH, IARC, NTP, or CA Prop 65.[3]
- Ecological Information: Data on toxicity to fish, daphnia, algae, and microorganisms are not available.[4] Discharge into the environment must be avoided.[4]

### **Disposal Considerations**

Dispose of **piperonyl chloride** and its containers in accordance with all applicable local, state, and federal regulations.[4] The material should be sent to an appropriate treatment and disposal facility.[4] Do not mix with other waste. Handle uncleaned containers as you would the product itself.[12]

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